

A Model for Cost Comparison: Acetylcysteine for Acetaminophen Toxicity

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Compound Focus: Acetoevernone

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This analysis directly compares the hospitalization costs of two administration routes for the same drug [1].

Tabulated Cost and Outcome Data

The table below summarizes the key findings from a retrospective cohort study, with all costs adjusted to 2008 U.S. dollars [1].

Acetylcysteine Formulation	Number of Patients	Average Total Hospital Cost (2008 USD)	Average Length of Stay (Days)
Intravenous (IV)	191	\$7,607.82	4
Enteral (Oral)	70	\$18,287.63	7

The primary conclusion was that the **IV formulation was associated with significantly lower costs and a shorter hospital stay** compared to the enteral formulation. The study attributed this difference primarily to the reduced length of stay [1].

Detailed Experimental Methodology

Here is the protocol used in the cost-minimization study, which can serve as a template for your own analysis.

1. Study Design and Patient Selection

- **Design:** A retrospective, Institutional Review Board (IRB)-approved cohort study [1].
- **Data Source:** Patient records from a university-related hospital [1].
- **Inclusion Criteria:** Patients were included if they were [1]:
 - Over 18 years of age.
 - Admitted for acute acetaminophen overdose.
 - Had an ICD-9 discharge diagnosis for acetaminophen overdose.
 - Admitted within 24 hours of the overdose.
- **Exclusion Criteria:** Patients with a history of transplant were excluded [1].
- **Study Periods:** The enteral group was admitted from 1996-2000, and the IV group from 2004-2008 [1].

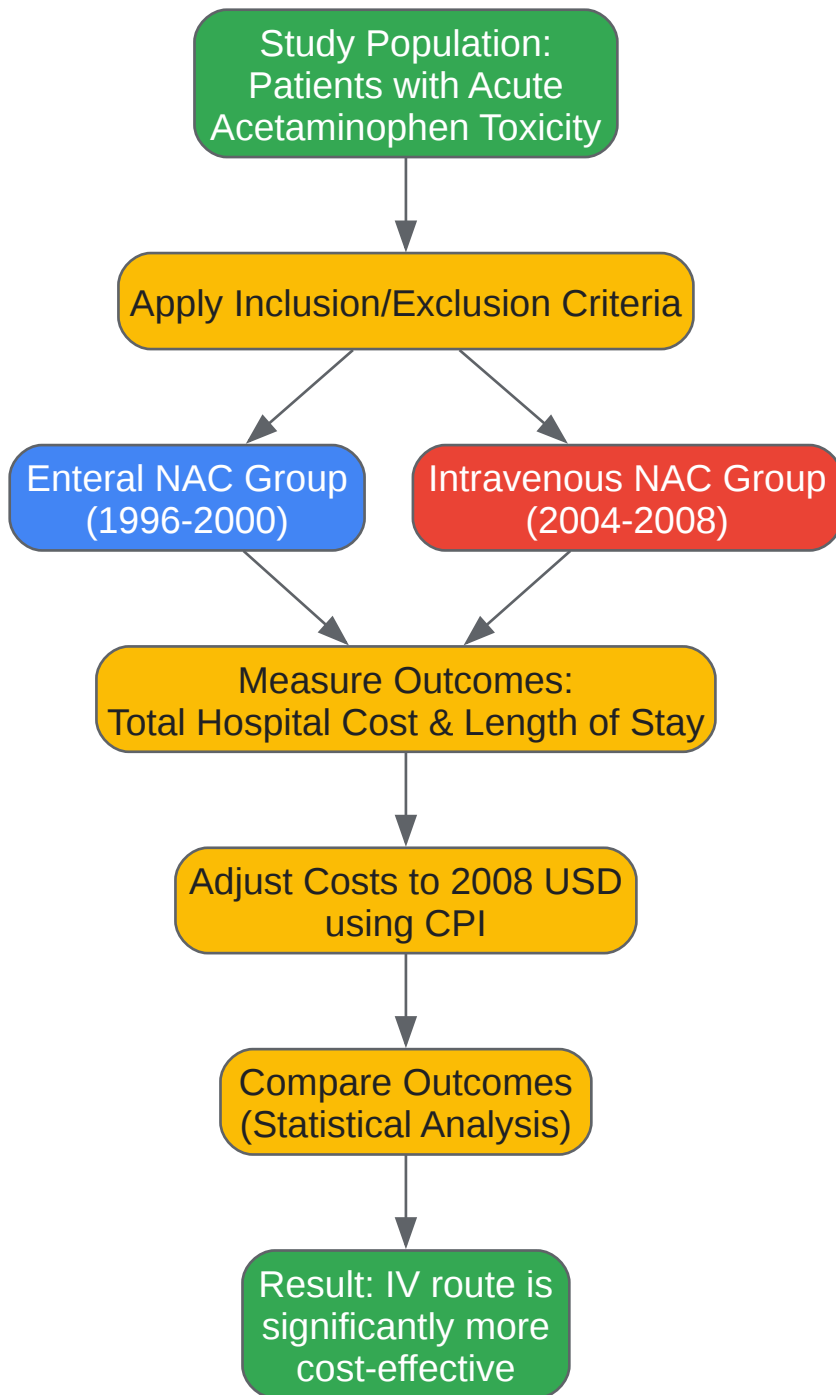
2. Key Study Endpoints

- **Primary Endpoint:** Total cost associated with the entire hospital stay [1].
- **Secondary Endpoint:** Length of hospital stay in days [1].

3. Data Analysis and Costing

- **Cost Adjustment:** All monetary values were adjusted for inflation to 2008 U.S. dollars using the Consumer Price Index (CPI) inflation calculator from the U.S. Bureau of Labor Statistics [1].
- **Statistical Analysis:** Comparative analysis was performed between the two treatment groups to determine the statistical significance of the differences in cost and length of stay [1].

The workflow for this cost-minimization analysis is summarized in the diagram below:



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A Framework for Your Analysis on Other Compounds

When conducting a cost analysis for other compounds like "**acetoevernone**," you can adapt the above model. Here are key considerations:

- **Define the Comparison:** Clearly state the intervention (e.g., a new drug like obeticholic acid for NASH) and its comparator (e.g., placebo or standard care) [2].
- **Choose the Analysis Type:**
 - **Cost-Minimization Analysis:** Used when the compared treatments have demonstrated equivalent therapeutic efficacy, focusing only on cost differences [1].
 - **Cost-Effectiveness Analysis:** Used when treatments differ in efficacy; results are expressed as a cost per unit of health effect (e.g., cost per quality-adjusted life year or QALY) [2].
- **Model Long-Term Outcomes:** For chronic conditions, develop a state-transition model to simulate disease progression (e.g., from fibrosis to cirrhosis to liver transplant) and estimate long-term costs and health outcomes [2].
- **Perform Sensitivity Analyses:** Test the robustness of your results by varying key assumptions (e.g., drug price, efficacy rates) to see how they impact the final conclusions [2].

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References

1. Cost minimization analysis comparing enteral N ... [pubmed.ncbi.nlm.nih.gov]
2. Cost-effectiveness of obeticholic acid for the treatment ... [pmc.ncbi.nlm.nih.gov]

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